

Benzyl Isocyanide: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: *Benzyl isocyanide*

Cat. No.: *B130609*

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Introduction

Benzyl isocyanide, an organic compound featuring an isocyanide functional group attached to a benzyl group, is a versatile and reactive building block in organic synthesis.^[1] Its unique electronic structure, characterized by a C-centered lone pair and π^* orbitals, allows it to participate in a wide range of chemical transformations, making it a valuable reagent for researchers, particularly in the fields of medicinal chemistry and drug development.^[2] This technical guide provides an in-depth overview of **benzyl isocyanide**, including its chemical properties, synthesis protocols, applications in multicomponent reactions, and essential safety information.

Chemical Identification and Properties

Benzyl isocyanide is a colorless to pale yellow liquid with a distinct, pungent odor.^[1] It is soluble in organic solvents like ether and chloroform but has low solubility in water.^[1]

CAS Number and Synonyms

The Chemical Abstracts Service (CAS) registry number for **benzyl isocyanide** is 10340-91-7.^{[1][3][4][5]}

This compound is also known by several synonyms, including:

- (Isocyanomethyl)benzene^{[1][4][5]}

- Benzyl isonitrile[1][4][5]
- Benzyl carbylamine[1][5]
- 1-(isocyanomethyl)benzene[3]
- Phenylmethyl isocyanide[1]

Physicochemical Data

The key physicochemical properties of **benzyl isocyanide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₇ N	[1][3][4]
Molecular Weight	117.15 g/mol	[1][3][4]
Boiling Point	105-106 °C at 75 mmHg	[5][6][7]
Density	0.962 g/mL at 25 °C	[5][6][7]
Refractive Index	n _{20/D} 1.521	[5][6][7]
Flash Point	79 °C (174.2 °F) - closed cup	[7][8]
Storage Temperature	-20°C	[6][7]

Synthesis Protocols

The synthesis of **benzyl isocyanide** can be achieved through various methods. Below are detailed protocols for two common approaches.

Dehydration of N-Benzylformamide

A prevalent method for synthesizing isocyanides is the dehydration of the corresponding formamide.[9] This protocol is an example of such a transformation.

Experimental Protocol:

- To a solution of N-benzylformamide (1 mmol) in dichloromethane (DCM, 10 mL, 0.1 M), add triethylamine (5 mmol).[9]
- Cool the reaction mixture to 0 °C.[9]
- Slowly add phosphorus oxychloride (1 mmol) to the cooled mixture.[9]
- Stir the reaction mixture for 1 hour at 0 °C.[9]
- Monitor the reaction progress by thin-layer chromatography (TLC).[9]
- Upon completion, the product can be purified using column chromatography.[9]

Note: This method has been shown to be scalable, with successful syntheses performed at both 100 mmol and 500 mmol scales with adjusted concentrations and reagents.[9]

Conversion of Benzyl Halides using Silver Salts

A direct conversion of benzyl halides to **benzyl isocyanides** offers an alternative synthetic route.[10][11]

Experimental Protocol:

- To a solution of the appropriate benzyl halide (0.2 mmol) in dichloromethane (CH_2Cl_2 , 2 mL), add trimethylsilyl cyanide (TMSCN, 60 mg, 0.6 mmol) and silver perchlorate (AgClO_4 , 124 mg, 0.6 mmol) under an argon atmosphere.[10]
- Stir the reaction mixture at room temperature.[10]
- After adequate stirring, add aqueous saturated sodium bicarbonate (NaHCO_3 , 2 mL).[10]
- Continue stirring for an additional 10 minutes.[10]
- Filter the mixture over Celite and wash with ethyl acetate (EtOAc).[10]
- Combine the organic extracts and wash with water and brine.[10]
- Dry the organic layer over magnesium sulfate (MgSO_4).[10]

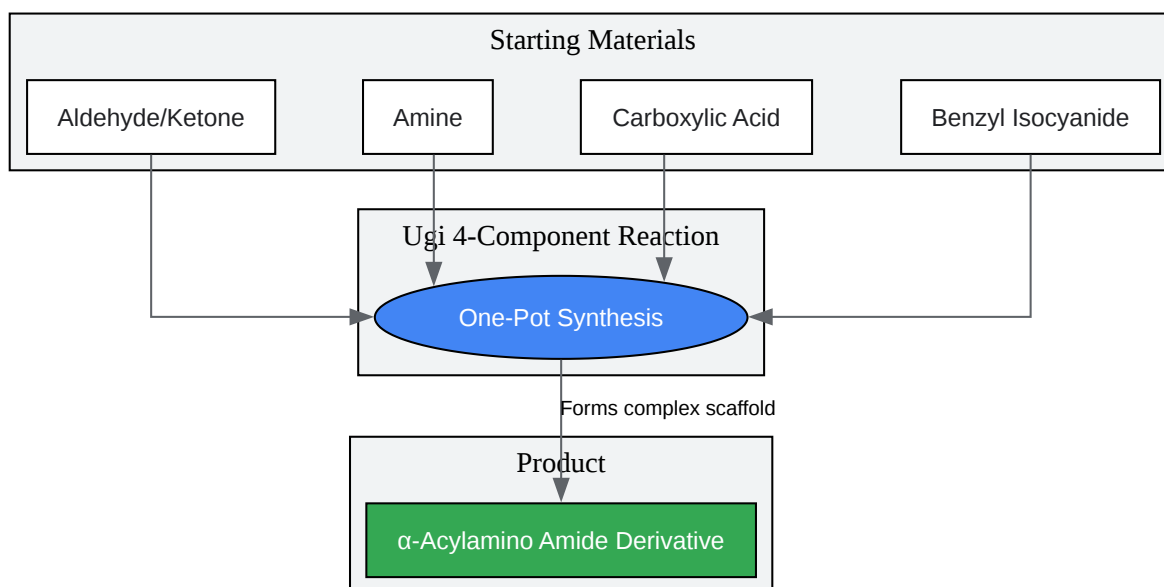
- Purify the crude product by silica gel column chromatography using a hexane-EtOAc solvent system.[10]

Applications in Drug Discovery and Development

Benzyl isocyanide is a key reagent in multicomponent reactions (MCRs), which are powerful tools for rapidly generating libraries of complex molecules from simple starting materials.[12] This is particularly valuable in drug discovery for exploring structure-activity relationships.[9][12]

Isocyanide-Based Multicomponent Reactions (IMCRs)

IMCRs, such as the Passerini and Ugi reactions, leverage the unique reactivity of the isocyanide group to form multiple new bonds in a single synthetic operation.[11][12]



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Caption: Workflow of the Ugi four-component reaction.

Benzyl isocyanide's role in these reactions allows for the efficient synthesis of diverse molecular scaffolds, including peptidomimetics and heterocyclic compounds, which are of

significant interest in pharmaceutical research.[1][11] For instance, it has been used in the synthesis of Ru(II) complexes and in three-component coupling processes to produce O- and N-arylamides.[3][5] The application of IMCRs has been instrumental in discovering novel antimicrobial agents.[12]

Safety and Handling

Benzyl isocyanide is a hazardous substance and must be handled with appropriate safety precautions.[1][8]

Hazard Identification

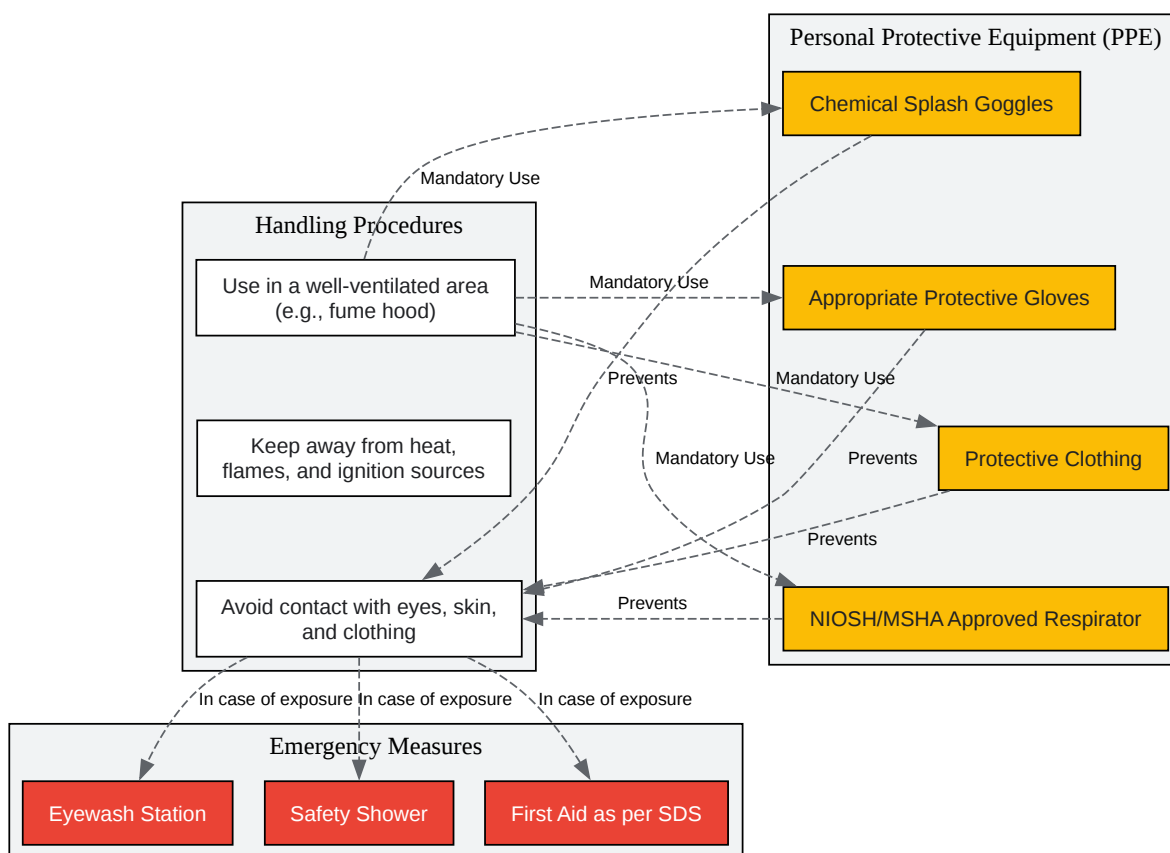
The compound is classified as harmful if swallowed, in contact with skin, or if inhaled.[4][6][13] It can cause skin, eye, and respiratory tract irritation.[8] Chronic exposure may lead to effects similar to cyanide poisoning by inhibiting cellular respiration.[8]

Hazard Statement	Code
Harmful if swallowed	H302
Harmful in contact with skin	H312
Harmful if inhaled	H332
Combustible liquid	H227

Source:[4][13]

Recommended Handling and PPE

A thorough risk assessment should be conducted before working with **benzyl isocyanide**.



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Caption: Safety and handling workflow for **benzyl isocyanide**.

Key safety protocols include:

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[8][14] Facilities should be equipped with an eyewash station and a safety shower.[8]

- Personal Protective Equipment (PPE): Wear chemical splash goggles, appropriate protective gloves, and protective clothing to prevent skin exposure.[8][14] If exposure limits are exceeded, a NIOSH/MSHA-approved respirator is necessary.[8]
- Handling: Wash hands thoroughly after handling.[8] Avoid breathing vapor or mist.[8][14]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and ignition sources.[8]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[8][14]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical aid.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[8]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical help.[8][14]

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